Application Notes and Protocols for 2,2-Dimethyltetrahydropyran-4-one

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Compound of Interest

Compound Name:	*2,2-Dimethyltetrahydropyran-4-one*
CAS No.:	*1194-16-7*
Cat. No.:	*B073780*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **2,2-Dimethyltetrahydropyran-4-one**, a versatile heterocyclic ketone, in the synthesis of various biologically active compounds. This compound serves as a crucial building block in medicinal chemistry for the development of novel therapeutic agents.

Physicochemical Properties

Property	Value
CAS Number	1194-16-7[1][2]
Molecular Formula	$C_7H_{12}O_2$[1][2]
Molecular Weight	128.17 g/mol [1][2]
Appearance	Liquid
IUPAC Name	2,2-dimethyloxan-4-one[3]

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Synthesis of 2,2-Dimethyltetrahydropyran-4-one

Several synthetic routes for **2,2-Dimethyltetrahydropyran-4-one** have been reported. A common method involves the hydration of an appropriate unsaturated alcohol precursor.

Protocol 1: Synthesis from Dimethyl(vinyl)ethynylmethanol

This protocol describes a general procedure for the synthesis of **2,2-dimethyltetrahydropyran-4-one**.

Materials:

- Dimethyl(vinyl)ethynylmethanol
- Sulfuric acid (5% aqueous solution)
- Ether
- Potassium carbonate
- Anhydrous magnesium sulfate

Procedure:

- Slowly add dimethyl(vinyl)ethynylmethanol to a 5% aqueous solution of sulfuric acid.
- Maintain the reaction under vigorous stirring for 1 hour, then slowly increase the temperature to 85°C.
- After the reaction is complete, separate the upper organic layer.
- Neutralize the lower aqueous layer with potassium carbonate and extract twice with ether.
- Combine the organic layer from step 3 with the ether extracts.
- Wash the combined organic phase sequentially with potassium carbonate solution and water.

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- Dry the organic phase with anhydrous magnesium sulfate.
- Remove the ether by evaporation.
- Purify the residue by vacuum distillation to obtain **2,2-dimethyltetrahydropyran-4-one**.[1]

Application Note 1: Synthesis of Anti-inflammatory Agents

The tetrahydropyran-4-one scaffold is a valuable core for the synthesis of compounds with potential anti-inflammatory properties. These derivatives can modulate key inflammatory pathways. Inflammation is a complex biological response, and its dysregulation is associated with numerous chronic diseases. A major inflammatory cascade is triggered by lipopolysaccharide (LPS), which activates Toll-like receptor 4 (TLR4) and downstream pathways like MAPK and PI3K/Akt, leading to the production of pro-inflammatory mediators.[4]

Signaling Pathway of LPS-Induced Inflammation

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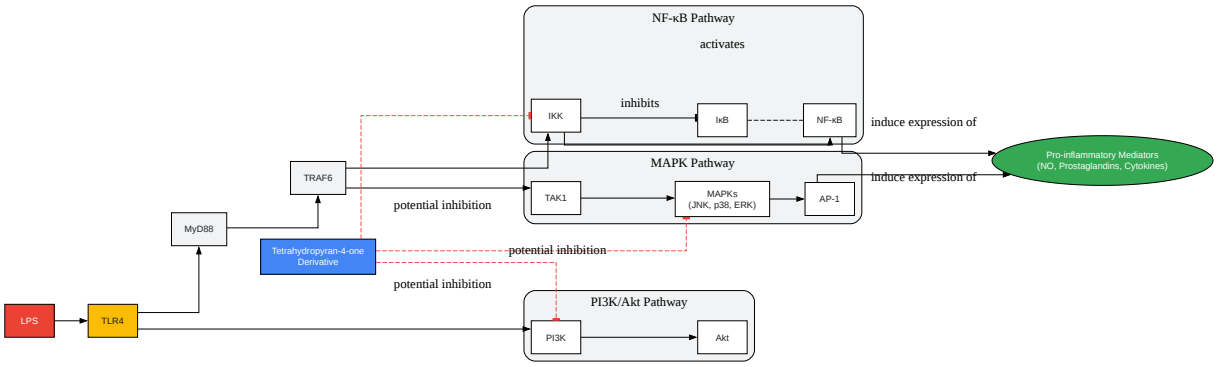

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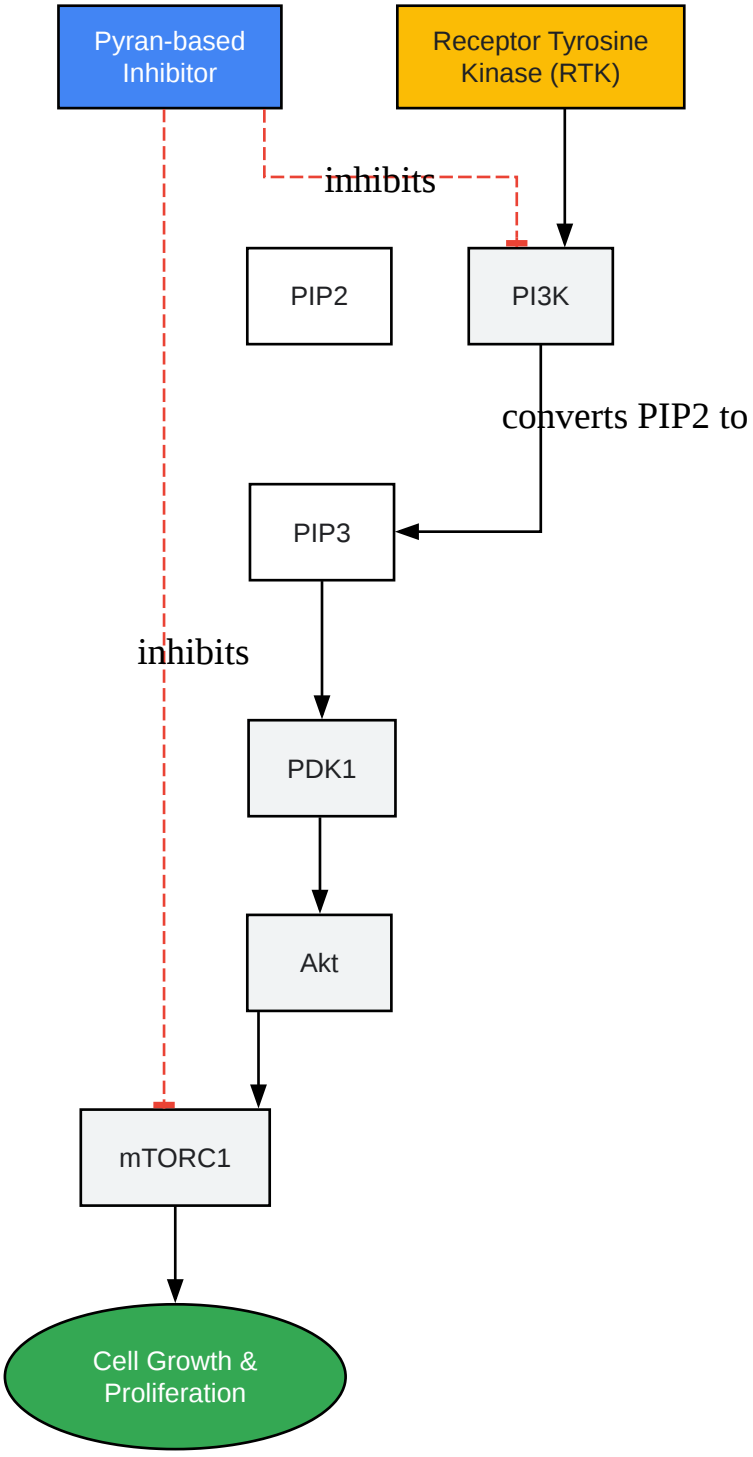

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